

"2-piperidin-1-ylbutan-1-amine" chemical properties

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Compound of Interest

Compound Name: 2-piperidin-1-ylbutan-1-amine

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An In-depth Technical Guide to **2-Piperidin-1-ylbutan-1-amine**: Properties, Synthesis, and Potential Applications

Abstract

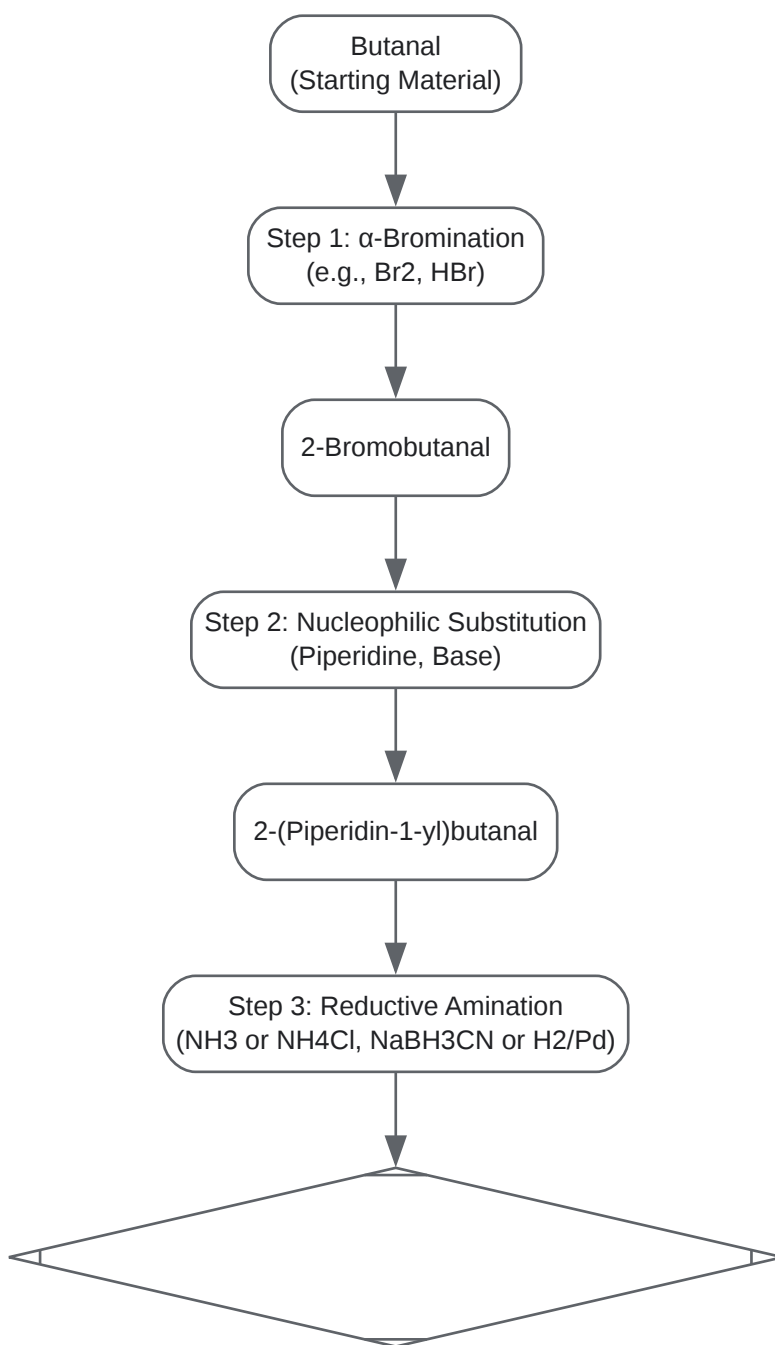
This technical guide provides a comprehensive analysis of **2-piperidin-1-ylbutan-1-amine**, a diamine featuring a piperidine heterocycle and a primary amino group. While specific research on this exact molecule is limited, its structure represents a confluence of two highly significant pharmacophores in medicinal chemistry. This document synthesizes predicted data, established chemical principles of related structures, and general knowledge of the piperidine scaffold to offer a detailed overview for researchers and drug development professionals. We will explore its chemical and physical properties, propose a logical synthetic pathway, analyze its spectroscopic characteristics, and discuss its potential toxicological and pharmacological profiles. The overarching goal is to frame **2-piperidin-1-ylbutan-1-amine** as a versatile building block for the synthesis of novel chemical entities with potential therapeutic applications.

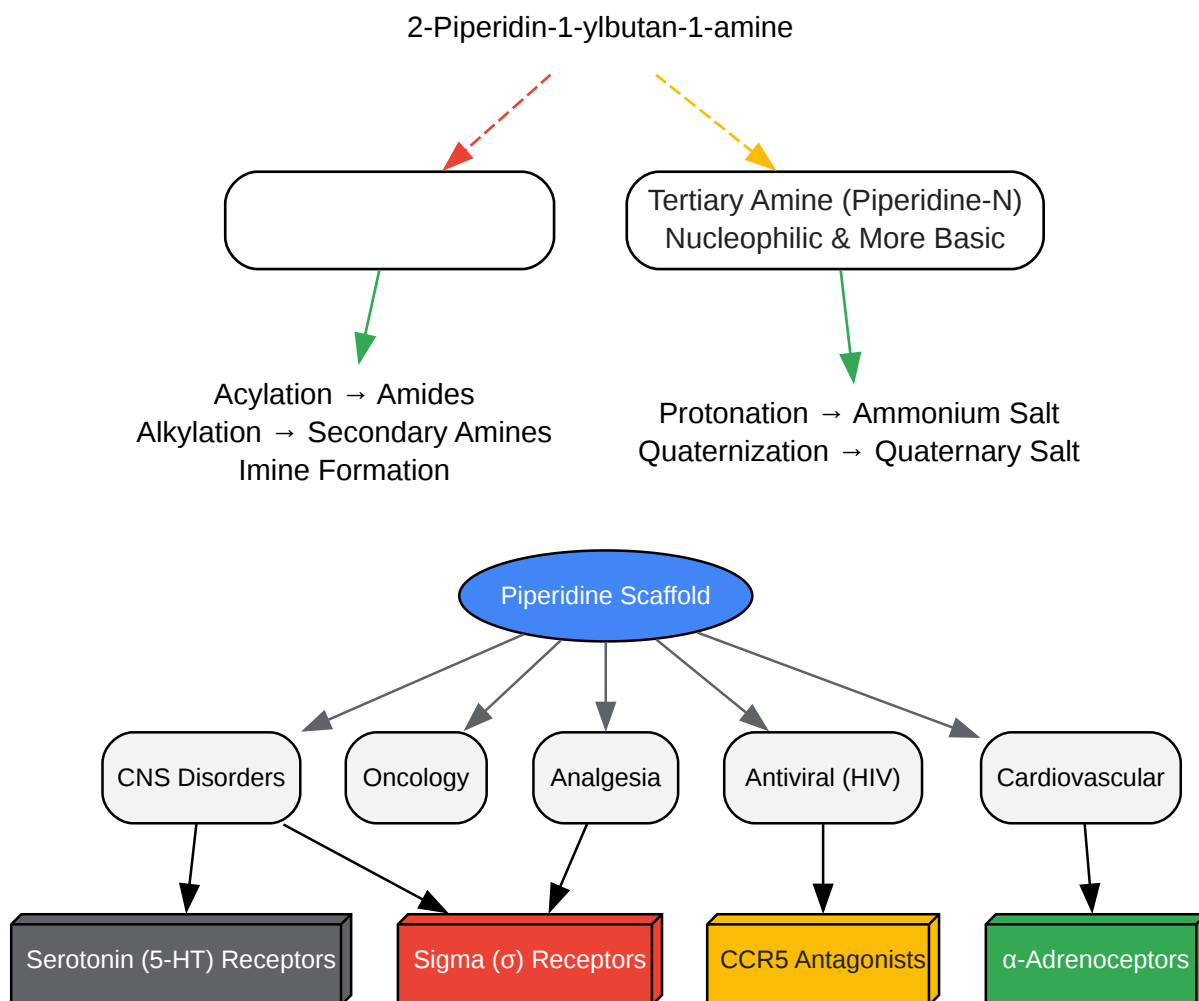
Chemical Identity and Nomenclature

2-Piperidin-1-ylbutan-1-amine is a saturated heterocyclic compound. The structure consists of a butane backbone substituted with a primary amine at the 1-position and a piperidine ring linked via its nitrogen atom to the 2-position. This arrangement creates a chiral center at the second carbon of the butane chain.

- IUPAC Name: 2-(Piperidin-1-yl)butan-1-amine
- Synonyms: 2-(1-Piperidiny)-1-butanamine, Albb-004304[1]
- CAS Number: 857243-06-2[1]
- Molecular Formula: $C_9H_{20}N_2$ [1]
- Molecular Weight: 156.27 g/mol [1]

Chemical Structure:





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References

- 1. 2-piperidin-1-ylbutan-1-amine CAS#: 857243-06-2 [amp.chemicalbook.com]
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